

A Comparative Guide to Halogenated Phenylmethanol Reagents for Drug Development

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Compound of Interest

Compound Name: (4-(Bromomethyl)phenyl)methanol

CAS No.: 71831-21-5

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For researchers and scientists engaged in drug development and organic synthesis, the selection of appropriate reagents is paramount for efficient and successful outcomes. **(4-(Bromomethyl)phenyl)methanol** and its halogenated analogs are versatile building blocks, particularly in the synthesis of ethers and esters, which are common moieties in pharmacologically active molecules. This guide provides a comparative analysis of the spectroscopic data and experimental applications of **(4-(Bromomethyl)phenyl)methanol**, alongside its chloro- and iodo-substituted counterparts, to aid in reagent selection and experimental design.

Spectroscopic Data Comparison

Precise structural characterization is fundamental in chemical synthesis. The following tables summarize the key spectroscopic data for **(4-(Bromomethyl)phenyl)methanol** and its chloro-analog. At present, comprehensive spectroscopic data for (4-(Iodomethyl)phenyl)methanol is not readily available in public databases.

Table 1: ¹H NMR Spectroscopic Data

Compound	Solvent	Chemical Shift (δ) and Multiplicity
(4-(Bromomethyl)phenyl)methanol	CDCl ₃	7.47 (d, J=8.3 Hz, 2H, Ar-H), 7.22 (d, J=8.3 Hz, 2H, Ar-H), 4.62 (s, 2H, CH ₂ OH), 2.02 (s, br, 1H, OH)
(4-(Chloromethyl)phenyl)methanol	-	Data not available
(4-(Iodomethyl)phenyl)methanol	-	Data not available

Table 2: ¹³C NMR Spectroscopic Data

Compound	Solvent	Chemical Shift (δ)
(4-(Bromomethyl)phenyl)methanol	CDCl ₃	139.86, 131.73, 128.70, 121.55, 64.63
(4-(Chloromethyl)phenyl)methanol	-	Data not available
(4-(Iodomethyl)phenyl)methanol	-	Data not available

Table 3: Mass Spectrometry Data

Compound	Ionization Mode	Key m/z values
(4-(Bromomethyl)phenyl)methanol	ESI	[M+Na] ⁺ calculated for C ₇ H ₇ BrONa: 208.9572, found: 208.9570[1]
(4-(Chloromethyl)phenyl)methanol	GC-MS	121, 107, 91[2]
(4-(Iodomethyl)phenyl)methanol	-	Data not available

Experimental Protocols and Applications

(4-(Halomethyl)phenyl)methanol derivatives are valuable reagents in the synthesis of benzyl ethers and esters, which are common structural motifs in drug candidates. The choice of the halogenated reagent can influence reaction rates and yields.

Williamson Ether Synthesis

The Williamson ether synthesis is a widely used method for the preparation of ethers. In the context of the target compounds, the alcohol moiety can be deprotonated with a base to form an alkoxide, which then acts as a nucleophile. Alternatively, the benzylic halide can be displaced by an external alkoxide.

General Protocol for Benzyl Ether Formation:

- **Deprotonation:** The alcohol starting material is dissolved in a suitable aprotic solvent (e.g., THF, DMF). A strong base, such as sodium hydride (NaH), is added portion-wise at 0 °C to deprotonate the alcohol, forming the corresponding alkoxide.
- **Nucleophilic Substitution:** (4-(Halomethyl)phenyl)methanol is added to the solution of the alkoxide. The reaction mixture is stirred at room temperature or gently heated to facilitate the S_N2 displacement of the halide.
- **Work-up and Purification:** Upon completion, the reaction is quenched with water or a saturated aqueous solution of ammonium chloride. The product is extracted with an organic

solvent, and the combined organic layers are washed, dried, and concentrated. The crude product is then purified by column chromatography.

The reactivity of the halide in the S_N2 reaction generally follows the trend $I > Br > Cl$, suggesting that (4-(Iodomethyl)phenyl)methanol would be the most reactive, followed by the bromo- and then the chloro-analog.

Fischer Esterification

Fischer esterification is a classic method for forming esters from a carboxylic acid and an alcohol in the presence of an acid catalyst.

General Protocol for Benzyl Ester Formation:

- **Reaction Setup:** The carboxylic acid and an excess of (4-(halomethyl)phenyl)methanol are dissolved in a suitable solvent, often an excess of the alcohol itself or a non-reactive solvent like toluene. A catalytic amount of a strong acid, such as sulfuric acid or p-toluenesulfonic acid, is added.
- **Reaction Conditions:** The reaction mixture is heated to reflux, often with the removal of water using a Dean-Stark apparatus to drive the equilibrium towards the ester product.
- **Work-up and Purification:** After cooling, the reaction mixture is diluted with an organic solvent and washed with a saturated aqueous solution of sodium bicarbonate to neutralize the acid catalyst, followed by washing with brine. The organic layer is then dried and concentrated, and the resulting crude ester is purified by column chromatography or distillation.

Experimental Workflow Diagram

The following diagram illustrates a generalized workflow for the synthesis of a benzyl ether using a (4-(halomethyl)phenyl)methanol reagent via the Williamson ether synthesis.

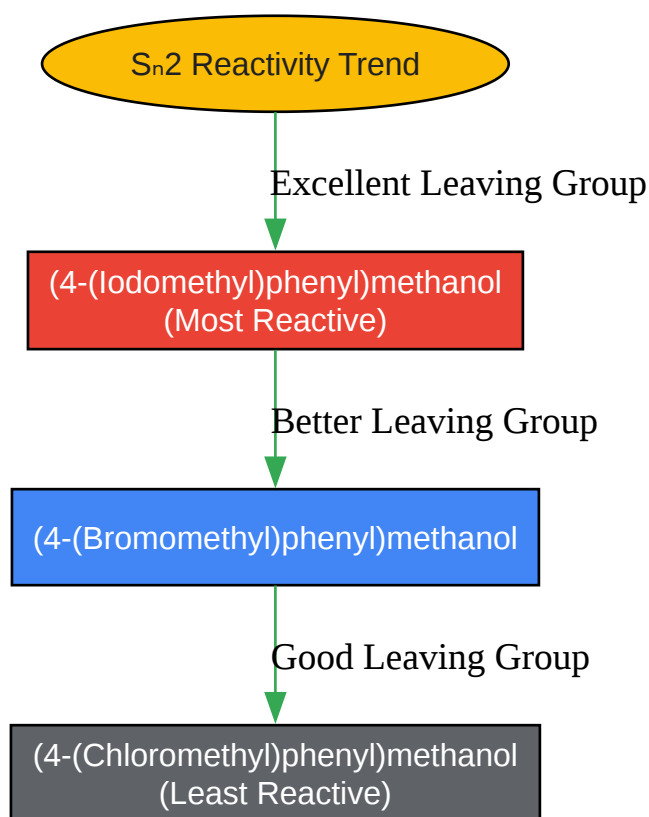


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Caption: Generalized workflow for Williamson ether synthesis.

Signaling Pathway and Logical Relationship Visualization

The reactivity of the benzylic halide in S_N2 reactions is a key consideration. The following diagram illustrates the logical relationship between the halogen substituent and the expected reactivity.



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Caption: Reactivity trend of benzylic halides in S_N2 reactions.

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References

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- [2. \[4-\(Chloromethyl\)phenyl\]methanol | C₈H₉ClO | CID 5107660 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
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